

C 87 solubility issues and solutions

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Compound of Interest

Compound Name: C 87

Cat. No.: B2439096

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Technical Support Center: C 87

Welcome to the technical support center for **C 87**, a potent and selective direct inhibitor of Factor Xa. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during experimentation, with a particular focus on solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is **C 87** and what is its primary mechanism of action?

A1: **C 87** is an orally active anticoagulant that functions as a direct inhibitor of Factor Xa (FXa). [1][2][3] By binding directly to both free and clot-bound FXa, **C 87** blocks the conversion of prothrombin to thrombin, a key step in the coagulation cascade. This inhibition of thrombin generation ultimately prevents the formation of blood clots.[3][4][5]

Q2: Why does **C 87** exhibit poor aqueous solubility?

A2: **C 87** is classified as a Biopharmaceutics Classification System (BCS) Class II drug, which is characterized by low solubility and high permeability.[6][7] Its molecular structure contributes to its hydrophobic nature, making it practically insoluble in water and aqueous media.[1]

Q3: What are the common challenges encountered when working with **C 87** in the lab?

A3: The primary challenge is its low aqueous solubility, which can lead to:

- Difficulty in preparing stock solutions for in vitro assays.
- Precipitation of the compound in aqueous buffers.
- Inaccurate results in cell-based assays due to non-homogenous solutions.
- Challenges in developing oral formulations with adequate bioavailability.

Q4: In which solvents is **C 87** soluble?

A4: **C 87** is slightly soluble in some organic solvents. For preparing stock solutions, Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) are commonly used.^[2] It is sparingly soluble in aqueous buffers, and for experimental purposes, a common approach is to first dissolve **C 87** in DMSO and then dilute it with the aqueous buffer of choice.^[2]

Troubleshooting Guide: C 87 Solubility Issues

This guide provides solutions to specific problems you might encounter during your experiments with **C 87**.

Problem	Possible Cause	Recommended Solution
Precipitation of C 87 upon dilution of DMSO stock in aqueous buffer.	The concentration of C 87 exceeds its solubility limit in the final aqueous solution. The percentage of DMSO in the final solution is too low to maintain solubility.	- Increase the final concentration of DMSO in your working solution (ensure it is compatible with your experimental system). - Decrease the final concentration of C 87. - Prepare a fresh, lower concentration stock solution in DMSO. - Consider using a co-solvent system or a solubility-enhancing excipient in your buffer.
Inconsistent results in cell-based assays.	C 87 may be precipitating in the cell culture medium, leading to variable effective concentrations.	- Visually inspect the culture medium for any signs of precipitation after adding C 87. - Reduce the final concentration of C 87. - Increase the serum concentration in the medium if your experiment allows, as serum proteins can sometimes help to solubilize hydrophobic compounds. - Prepare a solid dispersion of C 87 with a hydrophilic polymer to improve its aqueous dispersibility.
Low and variable oral bioavailability in animal studies.	Poor dissolution of C 87 in the gastrointestinal tract.	- Formulate C 87 as a solid dispersion with a hydrophilic carrier like PEG 4000 or Poloxamer 188 to enhance its dissolution rate.[8][9] - Prepare an inclusion complex with cyclodextrins.[10][11] - Develop a lipid-based

formulation, such as a self-microemulsifying drug delivery system (SMEDDS).[6]

Difficulty in preparing a stable aqueous formulation for intravenous administration.

C 87's inherent hydrophobicity leads to rapid precipitation in aqueous vehicles.

- Explore the use of co-solvents such as polyethylene glycol 400 (PEG 400).[1] - Investigate the use of cyclodextrins to form a soluble inclusion complex.[11] - Consider formulating C 87 as a nanosuspension.

Quantitative Solubility Data

The solubility of **C 87** (Rivaroxaban) in various solvents is summarized below.

Solvent	Solubility	Temperature (°C)	Reference
Water	Practically Insoluble	25	[1]
DMSO	~10 mg/mL	Not Specified	[2]
87 mg/mL	25	[12]	
Dimethylformamide (DMF)	~10 mg/mL	Not Specified	[2]
Acetone	Slightly Soluble	Not Specified	[1]
Polyethylene Glycol 400	Slightly Soluble	Not Specified	[1]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	Not Specified	[2]
Acetonitrile	Varies with temperature	273.15 - 318.15	[13]
Methyl Acetate	Varies with temperature	273.15 - 318.15	[13]
1-Methyl-2-pyrrolidinone	Varies with temperature	273.15 - 323.15	[14]

Experimental Protocols

Protocol 1: Preparation of a C 87 Solid Dispersion by Solvent Evaporation Method

This protocol describes the preparation of a solid dispersion of **C 87** with Polyethylene Glycol (PEG) 4000 to enhance its dissolution rate.[8][15]

Materials:

- **C 87** (Rivaroxaban) powder
- Polyethylene Glycol (PEG) 4000

- Dichloromethane (DCM)
- Mortar and pestle
- Rotary evaporator
- Sieve (30-mesh)

Procedure:

- Weigh the desired amounts of **C 87** and PEG 4000 in a weight-to-weight ratio (e.g., 1:1, 1:2, or 1:3).[\[8\]](#)[\[15\]](#)
- Dissolve both **C 87** and PEG 4000 in a suitable volume of dichloromethane in a round-bottom flask.
- Attach the flask to a rotary evaporator and evaporate the solvent under vacuum at a controlled temperature (e.g., 40°C).
- Continue the evaporation until a solid mass is formed on the wall of the flask.
- Further dry the solid mass in a vacuum oven at room temperature to remove any residual solvent.
- Scrape the dried solid dispersion from the flask.
- Gently grind the solid dispersion using a mortar and pestle.
- Pass the resulting powder through a 30-mesh sieve to obtain a uniform particle size.[\[8\]](#)
- Store the prepared solid dispersion in a desiccator until further use.

Protocol 2: In Vitro Dissolution Study of C 87 and its Formulations

This protocol outlines a standard procedure for evaluating the dissolution rate of **C 87** and its enhanced solubility formulations.[\[8\]](#)[\[16\]](#)

Apparatus and Reagents:

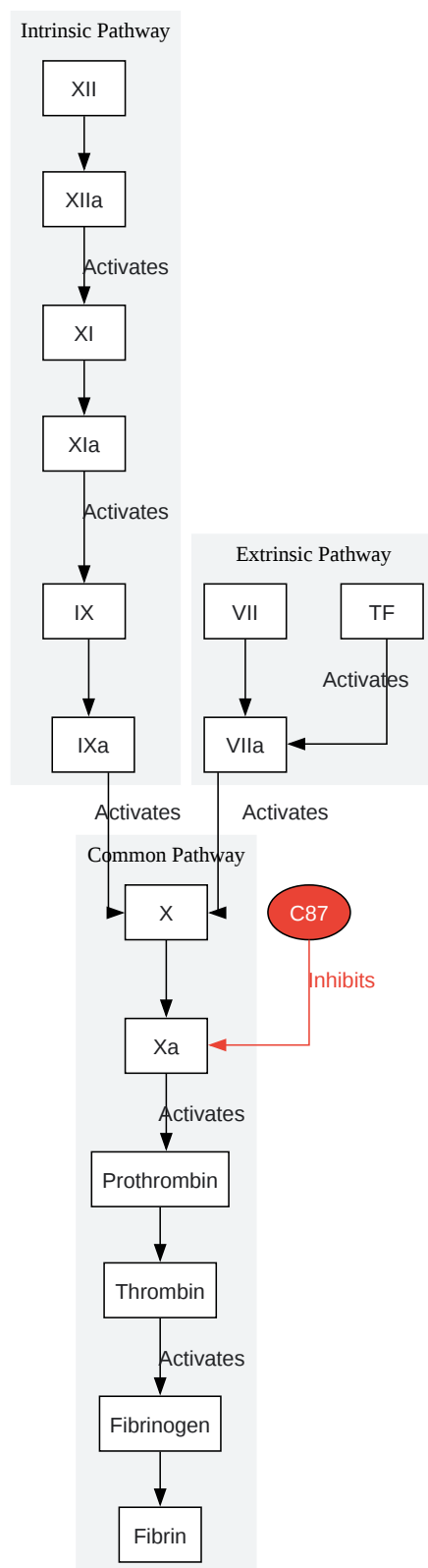
- USP Dissolution Apparatus 2 (Paddle type)
- Dissolution medium: 900 mL of pH 4.5 acetate buffer containing 0.5% w/v Sodium Lauryl Sulfate (SLS).[\[8\]](#)[\[16\]](#)
- **C 87** pure drug or formulation equivalent to a specific dose.
- UV-Vis Spectrophotometer.

Procedure:

- Set up the dissolution apparatus and maintain the temperature of the dissolution medium at $37 \pm 0.5^{\circ}\text{C}$.
- Set the paddle rotation speed to 50 rpm.[\[8\]](#)[\[16\]](#)
- Add 900 mL of the pre-warmed dissolution medium to each dissolution vessel.
- Introduce a weighed amount of **C 87** pure drug or its formulation into each vessel.
- Withdraw aliquots (e.g., 5 mL) of the dissolution medium at predetermined time intervals (e.g., 5, 10, 15, 30, 45, and 60 minutes).
- Replace the withdrawn volume with an equal volume of fresh, pre-warmed dissolution medium.
- Filter the withdrawn samples through a 0.45 μm syringe filter.
- Analyze the concentration of **C 87** in the filtered samples using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for **C 87** (approximately 250 nm).[\[16\]](#)
- Calculate the cumulative percentage of drug dissolved at each time point.

Visualizations

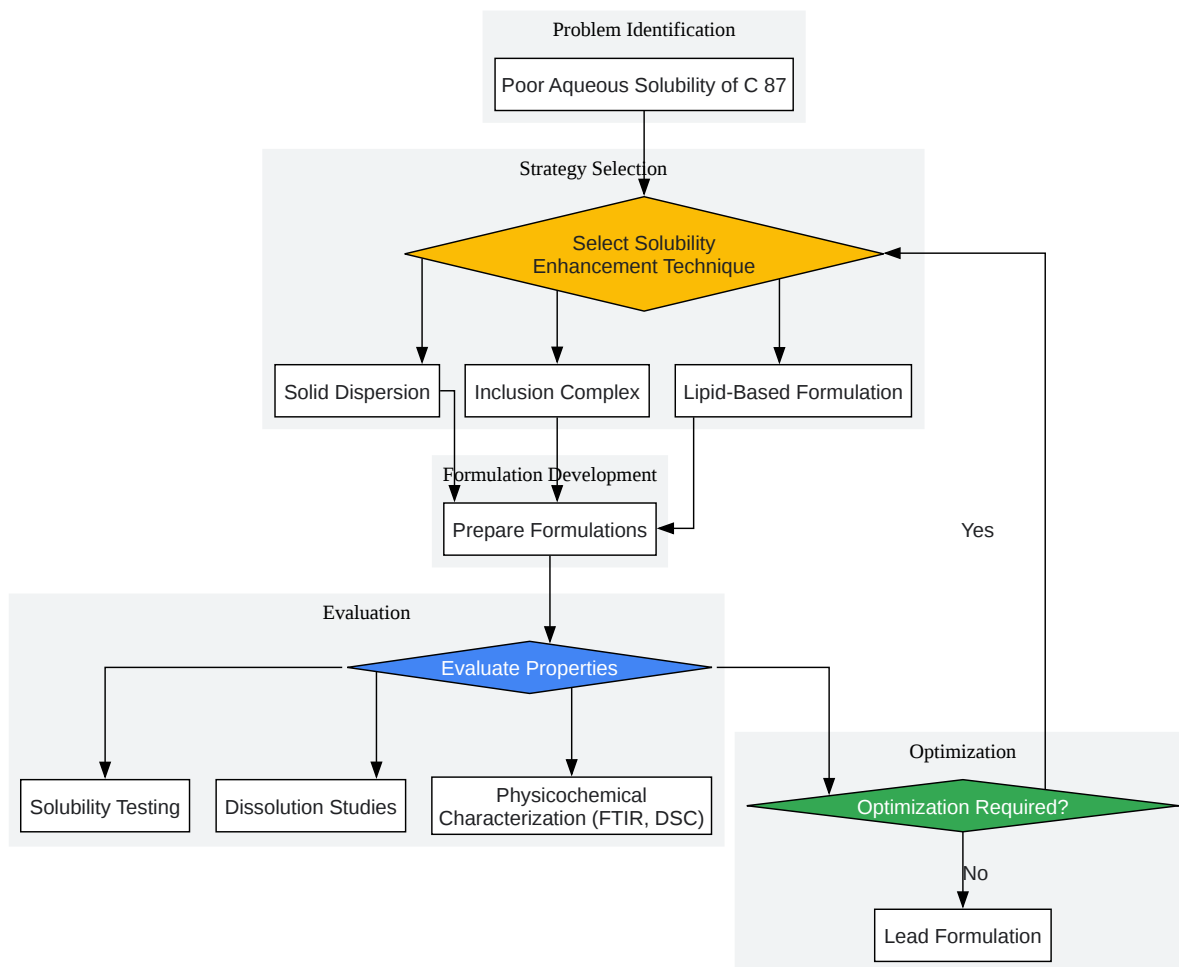
C 87 Mechanism of Action: Inhibition of the Coagulation Cascade



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Caption: **C 87** directly inhibits Factor Xa, a critical enzyme in the coagulation cascade.

Experimental Workflow: Solubility Enhancement of **C 87**



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Caption: A logical workflow for addressing the solubility challenges of **C 87**.

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References

- 1. Rivaroxaban | C₁₉H₁₈ClN₃O₅S | CID 9875401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. droracle.ai [droracle.ai]
- 5. researchgate.net [researchgate.net]
- 6. iajpr.com [iajpr.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. pnrjournal.com [pnrjournal.com]
- 10. [PDF] Formulation, development and evaluation of rivaroxaban tablets by using solubility enhancement technique | Semantic Scholar [semanticscholar.org]
- 11. Enhancing the Drug Release and Physicochemical Properties of Rivaroxaban via Cyclodextrin Complexation: A Comprehensive Analytical Approach [mdpi.com]
- 12. selleckchem.com [selleckchem.com]
- 13. researchgate.net [researchgate.net]
- 14. pubs.acs.org [pubs.acs.org]
- 15. researchgate.net [researchgate.net]
- 16. japtronline.com [japtronline.com]
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